

In-Depth Technical Guide to Tin Chromate: Chemical Formula and Structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tin chromate*

CAS No.: 38455-77-5

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This technical guide provides a comprehensive overview of the chemical formula and structural aspects of **tin chromate**, a compound existing in two primary oxidation states: tin(II) chromate and tin(IV) chromate. Due to the limited availability of detailed crystallographic data in public domains, this guide focuses on the fundamental chemical properties, theoretical structures, and a generalized experimental protocol for their synthesis.

Chemical Formula and Nomenclature

Tin, a post-transition metal, most commonly exhibits oxidation states of +2 (stannous) and +4 (stannic). The chromate anion is a polyatomic ion with the formula CrO_4^{2-} . The chemical formulas for the two forms of **tin chromate** are determined by the principle of charge neutrality.

- Tin(II) Chromate: In this compound, the tin cation (Sn^{2+}) combines with the chromate anion (CrO_4^{2-}) in a 1:1 ratio to form an electrically neutral compound.
 - Chemical Formula: SnCrO_4 ^[1]

- Tin(IV) Chromate: The tin(IV) cation (Sn^{4+}) requires two chromate anions (CrO_4^{2-}) to balance the positive charge.
 - Chemical Formula: $\text{Sn}(\text{CrO}_4)_2$ [2][3][4][5][6]

Physicochemical Properties

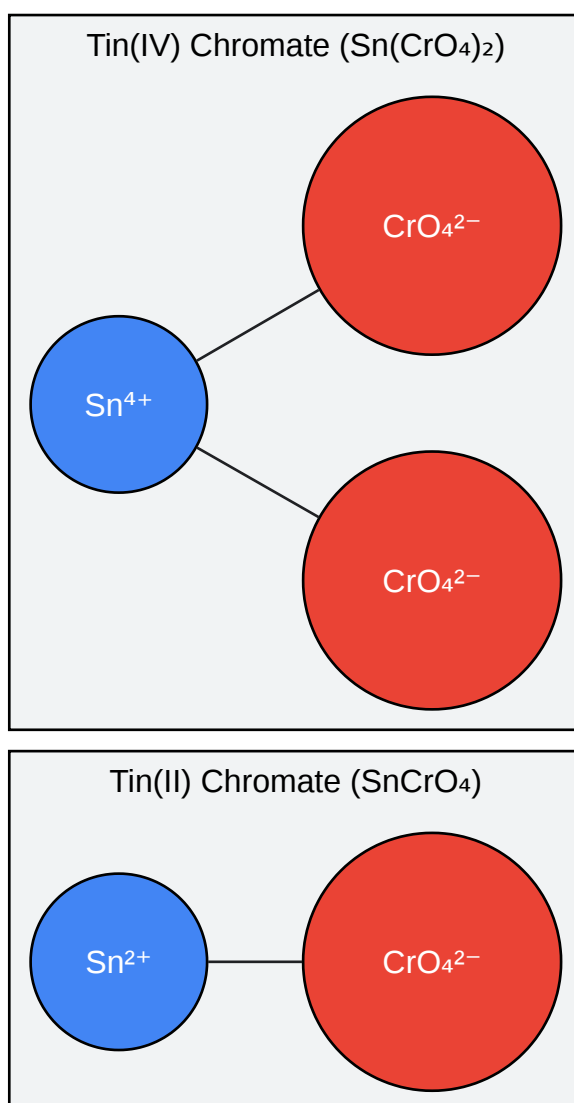
The distinct oxidation states of tin significantly influence the properties of the corresponding chromate compounds. A summary of key quantitative data is presented below.

Property	Tin(II) Chromate	Tin(IV) Chromate
Chemical Formula	SnCrO_4	$\text{Sn}(\text{CrO}_4)_2$
Molecular Weight	235.82 g/mol	350.69 g/mol [2][3]
Synonyms	Stannous chromate[7]	Stannic chromate[2]
Appearance	Brown solid[1]	Brown-yellow crystalline powder[8]
Crystal Structure Data	Not available in public crystallographic databases	Not available in public crystallographic databases

Molecular Structure

While detailed crystallographic data, including crystal system, space group, and precise bond lengths and angles, are not readily available in the scientific literature for either tin(II) or tin(IV) chromate, a basic representation of their ionic structures can be conceptualized.

The chromate ion (CrO_4^{2-}) typically adopts a tetrahedral geometry with the chromium atom at the center and four oxygen atoms at the vertices. The tin cations would be positioned to balance the negative charges of the chromate anions.



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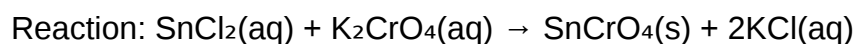
Ionic association in Tin(II) and Tin(IV) chromate.

Experimental Protocols: Synthesis of Tin Chromates

Tin chromates are insoluble in water and can be synthesized via a precipitation reaction by mixing aqueous solutions of a soluble tin salt and a soluble chromate salt.^{[9][10][11][12]} The following are generalized protocols for their preparation.

Synthesis of Tin(II) Chromate (SnCrO₄)

Principle: A precipitation reaction between a soluble tin(II) salt (e.g., tin(II) chloride, SnCl_2) and a soluble chromate salt (e.g., potassium chromate, K_2CrO_4).

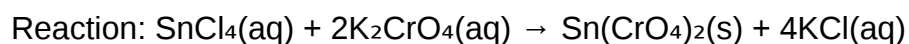


Methodology:

- Preparation of Reactant Solutions:
 - Prepare a standardized aqueous solution of tin(II) chloride (e.g., 0.5 M SnCl_2). To prevent hydrolysis of SnCl_2 , the solution should be acidified with a small amount of hydrochloric acid.
 - Prepare a standardized aqueous solution of potassium chromate (e.g., 0.5 M K_2CrO_4).
- Precipitation:
 - Slowly add the potassium chromate solution to the tin(II) chloride solution with constant stirring. A brown precipitate of tin(II) chromate will form immediately.
- Isolation and Purification:
 - Separate the precipitate from the supernatant by filtration, for example, using a Buchner funnel.
 - Wash the collected precipitate with distilled water to remove soluble impurities, such as potassium chloride (KCl).
 - Continue washing until a test of the filtrate for chloride ions (e.g., with silver nitrate solution) is negative.
- Drying:
 - Dry the purified precipitate in a desiccator or a low-temperature oven.

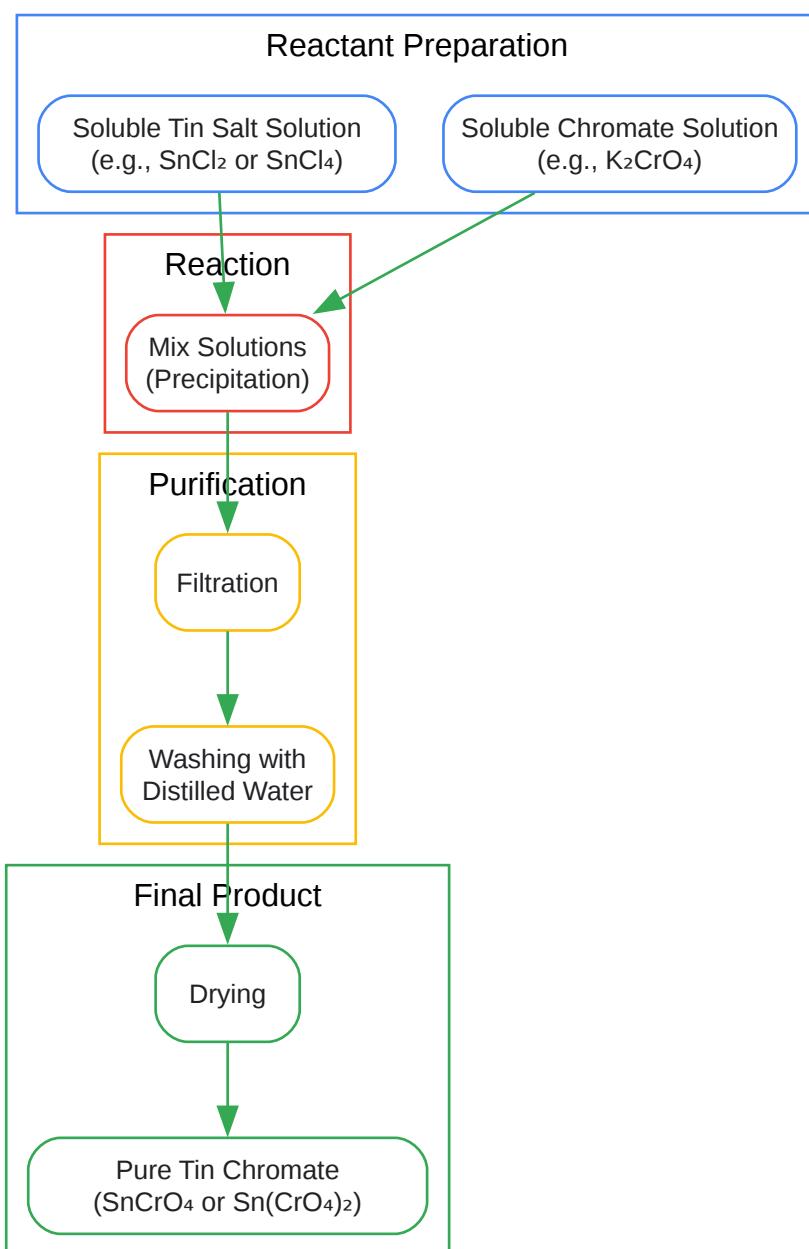
Synthesis of Tin(IV) Chromate ($\text{Sn}(\text{CrO}_4)_2$)

Principle: A precipitation reaction between a soluble tin(IV) salt (e.g., tin(IV) chloride, SnCl_4) and a soluble chromate salt (e.g., potassium chromate, K_2CrO_4).



Methodology:

- Preparation of Reactant Solutions:
 - Prepare a standardized aqueous solution of tin(IV) chloride (e.g., 0.5 M SnCl_4). Note that SnCl_4 is highly susceptible to hydrolysis, and the solution should be handled accordingly, often by preparation in acidic conditions.
 - Prepare a standardized aqueous solution of potassium chromate (e.g., 1.0 M K_2CrO_4) to ensure the correct stoichiometric ratio.
- Precipitation:
 - Slowly add the potassium chromate solution to the tin(IV) chloride solution with vigorous stirring. A brown-yellow precipitate of tin(IV) chromate will form.
- Isolation and Purification:
 - Filter the precipitate from the solution.
 - Wash the precipitate thoroughly with distilled water to remove soluble byproducts.
- Drying:
 - Dry the final product, tin(IV) chromate, under vacuum or at a low temperature to prevent decomposition.



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Generalized workflow for the synthesis of **tin chromate**.

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- To cite this document: BenchChem. [In-Depth Technical Guide to Tin Chromate: Chemical Formula and Structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14674120/docs#in-depth-technical-guide-to-tin-chromate-chemical-formula-and-structure\]](https://www.benchchem.com/product/b14674120/docs#in-depth-technical-guide-to-tin-chromate-chemical-formula-and-structure)

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